

Application Notes and Protocols: Synthesis of Isotopically Labeled N-Nitroso Tizanidine Standard

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

Cat. No.: *B16090419*

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This document provides a comprehensive guide to the synthesis and characterization of an isotopically labeled **N-Nitroso Tizanidine** standard. The synthesis involves a multi-step process beginning with the preparation of an isotopically labeled Tizanidine precursor, followed by a carefully controlled N-nitrosation reaction. These standards are critical for use in quantitative bioanalytical assays, such as mass spectrometry-based methods, for pharmacokinetic and metabolic studies.

Overview of Synthetic Strategy

The synthesis of isotopically labeled **N-Nitroso Tizanidine** is proposed as a two-stage process:

- Stage 1: Synthesis of Isotopically Labeled Tizanidine. This stage focuses on the incorporation of stable isotopes (e.g., Deuterium, ^{13}C , ^{15}N) into the Tizanidine molecule. The example provided here is for the synthesis of Tizanidine-d4, which serves as the direct precursor for the final product.[\[1\]](#)

- Stage 2: N-Nitrosation of Isotopically Labeled Tizanidine. The isotopically labeled Tizanidine is then subjected to a nitrosation reaction to introduce the nitroso group, yielding the final desired standard.

A general approach for the N-nitrosation of secondary amines involves the use of sodium nitrite in an acidic medium.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for the starting materials and the expected final product.

Table 1: Key Starting Materials

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Supplier (Example)
5-chloro-2,1,3-benzothiadiazol-4-amine	C ₆ H ₄ ClN ₃ S	185.63	N/A	Commercially Available
Ethylenediamine-d ₄	C ₂ D ₈ N ₂	64.15	>98%	Commercially Available
Sodium Nitrite	NaNO ₂	69.00	N/A	Commercially Available

Table 2: Expected Product Specifications

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Expected Isotopic Enrichment	Expected Chemical Purity (HPLC)
Tizanidine-d ₄	C ₉ H ₄ D ₄ ClN ₅ S	257.78	>98%	>98%
N-Nitroso Tizanidine-d ₄	C ₉ H ₃ D ₄ ClN ₆ OS	286.78	>98%	>95%

Experimental Protocols

Protocol 1: Synthesis of Tizanidine-d4

This protocol is adapted from established methods for the synthesis of Tizanidine and its deuterated analogues.^[1]

Step 1.1: Preparation of 1-(5-chlorobenzo[c][1][3][4]thiadiazol-4-yl)thiourea

- Suspend 5-chlorobenzo[c][1][3][4]thiadiazol-4-amine in acetone in a reaction flask.
- Cool the suspension in an ice bath and add benzoyl chloride dropwise.
- Add ammonium thiocyanate to the mixture and heat under reflux.
- After the reaction is complete, collect the precipitate and reflux with a 2N sodium hydroxide solution.
- Acidify the solution with acetic acid to precipitate the product, 1-(5-chlorobenzo[c][1][3][4]thiadiazol-4-yl)thiourea.
- Collect the product by filtration, wash with water, and dry.

Step 1.2: Synthesis of Tizanidine-d4

- React the 1-(5-chlorobenzo[c][1][3][4]thiadiazol-4-yl)thiourea with methyl iodide in methanol to form the S-methylated derivative.
- Add ethylenediamine-d4 to the reaction mixture and reflux.
- After completion of the reaction, cool the mixture and collect the crude Tizanidine-d4 base.
- Purify the crude product by recrystallization or column chromatography.

Protocol 2: Synthesis of **N-Nitroso Tizanidine**-d4

This protocol is a general procedure for N-nitrosation and may require optimization. It has been reported that **N-Nitroso Tizanidine** may not form readily under some conditions.^[5]

- Dissolve Tizanidine-d4 (1 equivalent) in a suitable solvent such as a mixture of dichloromethane and water.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite (1.1 equivalents) in water while maintaining the temperature.
- Acidify the reaction mixture by the dropwise addition of a dilute acid (e.g., hydrochloric acid or acetic acid) to a pH of approximately 3-4.
- Stir the reaction mixture at 0-5 °C for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, quench the reaction by adding a solution of ammonium sulfamate.
- Extract the product into an organic solvent (e.g., dichloromethane).
- Wash the organic layer with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **N-Nitroso Tizanidine**-d4 by column chromatography on silica gel.

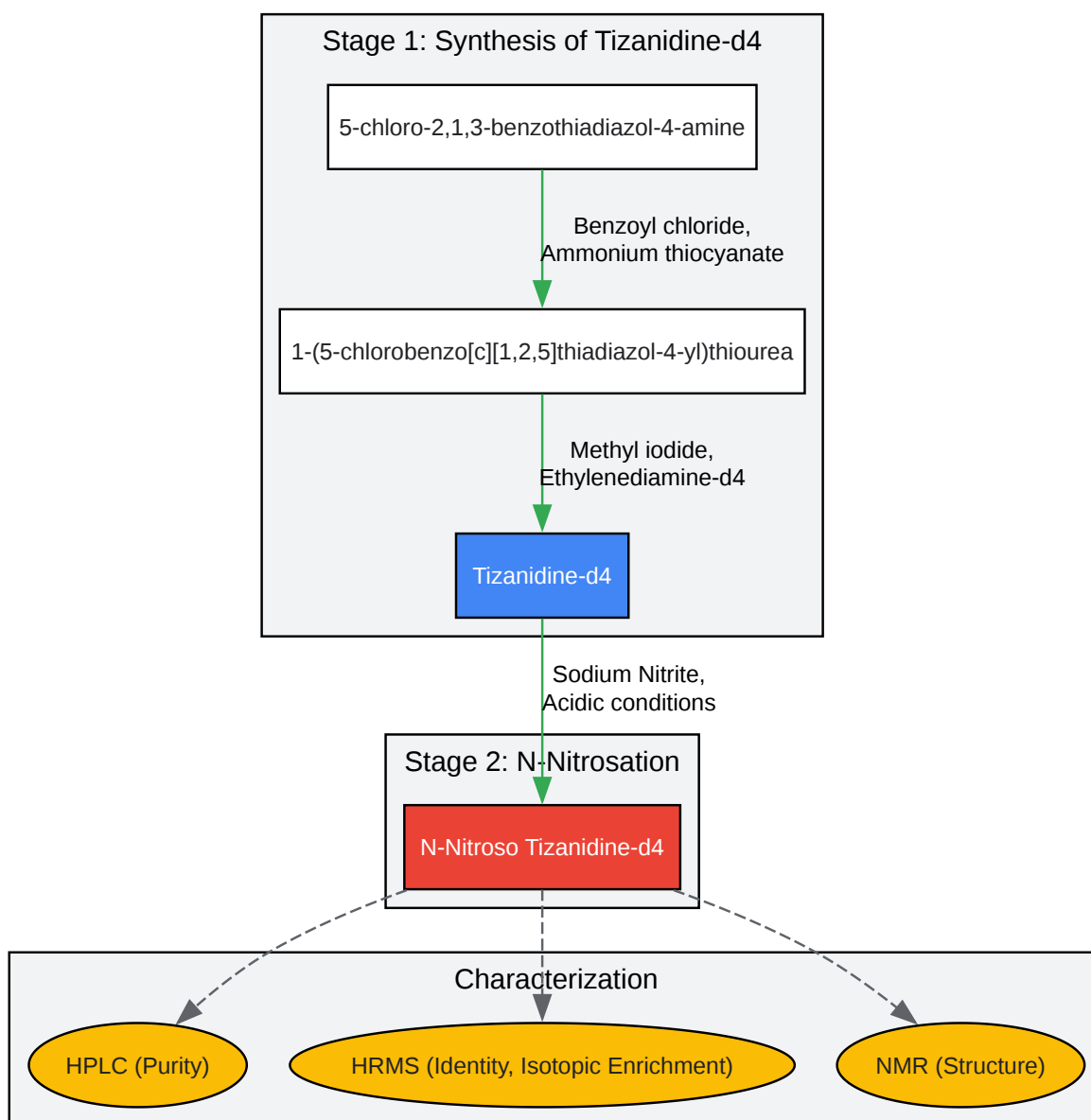
Protocol 3: Analytical Characterization

- HPLC Analysis: Assess the chemical purity of the final product using a C18 column with a suitable mobile phase (e.g., a gradient of acetonitrile and water with 0.1% formic acid).
- Mass Spectrometry (MS): Confirm the identity and isotopic enrichment of the product by high-resolution mass spectrometry (HRMS). The expected $[M+H]^+$ ion for $C_9H_3D_4ClN_6OS$ is m/z 287.xxxx.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirm the structure and the position of the nitroso group using 1H and ^{13}C NMR. The absence of the N-H proton signal from the

imidazoline ring of Tizanidine-d4 would be indicative of successful nitrosation.

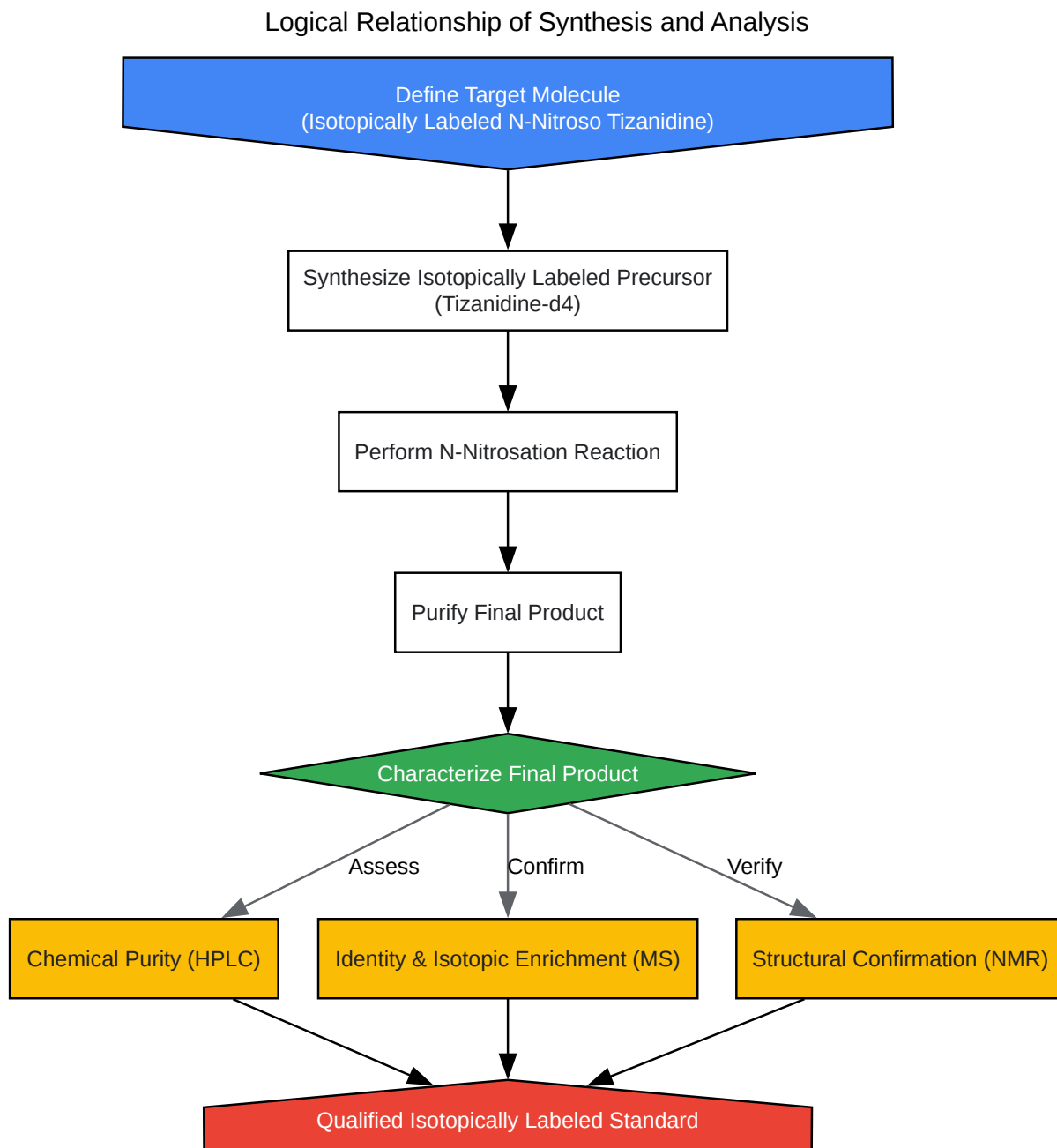
Visualizations

Synthesis Workflow for Isotopically Labeled N-Nitroso Tizanidine



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Caption: Synthetic workflow for isotopically labeled **N-Nitroso Tizanidine**.



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Caption: Logical flow from synthesis to a qualified analytical standard.

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